

Personal protective equipment for handling 2-Chloro-5-methylpyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-methylpyrimidine

Cat. No.: B1361109

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Essential Safety and Handling Guide for 2-Chloro-5-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **2-Chloro-5-methylpyrimidine**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedural steps and data are designed to be a readily accessible resource for all professionals working with this compound.

Hazard Identification and Classification

2-Chloro-5-methylpyrimidine is classified as a hazardous substance. Understanding its specific dangers is the first step in safe handling. The compound poses the following risks[1]:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled[1].
- Skin Irritation: Causes skin irritation[1].
- Eye Irritation: Causes serious eye irritation[1].
- Respiratory Irritation: May cause respiratory irritation[1].

GHS Hazard Statements: H302, H315, H319, H332, H335[1].

Hazard Class	Category	GHS Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Dermal	4	H312: Harmful in contact with skin
Acute toxicity, Inhalation	4	H332: Harmful if inhaled
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Chloro-5-methylpyrimidine**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields	EN 166 (EU) or NIOSH (US) approved[1]
Skin	Fire/flame resistant and impervious clothing; Long-sleeved laboratory coat	N/A
Hands	Chemical impermeable gloves (e.g., Nitrile, Neoprene)	Inspected prior to use, conforming to EU Directive 89/686/EEC and EN 374[1][2]
Respiratory	Full-face respirator if exposure limits are exceeded or irritation is experienced	NIOSH/MSHA or European Standard EN 136/149 approved[1][3]

It is critical to inspect all PPE before use and to follow proper donning and doffing procedures. Contaminated PPE should be removed carefully and disposed of as hazardous waste.

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood[1][4].
- Avoid the formation of dust and aerosols[4].
- Do not breathe mist, gas, or vapors[1].
- Avoid contact with skin and eyes[1][4].
- Use non-sparking tools and explosion-proof equipment[1][4].
- Do not eat, drink, or smoke in the handling area[1].
- Wash hands thoroughly after handling[1].

Storage:

- Store in a tightly closed container[1][5].
- Keep in a dry, cool, and well-ventilated place[1][3][4].
- Store locked up[1][5].
- Protect from light and moisture[3].
- For optimal product quality, keep refrigerated[3][5].

Emergency Procedures: First Aid

In the event of exposure, immediate action is critical. The following first-aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention.[1][4][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][4]

Disposal Plan

The disposal of **2-Chloro-5-methylpyrimidine** and its containers must be handled as hazardous waste.

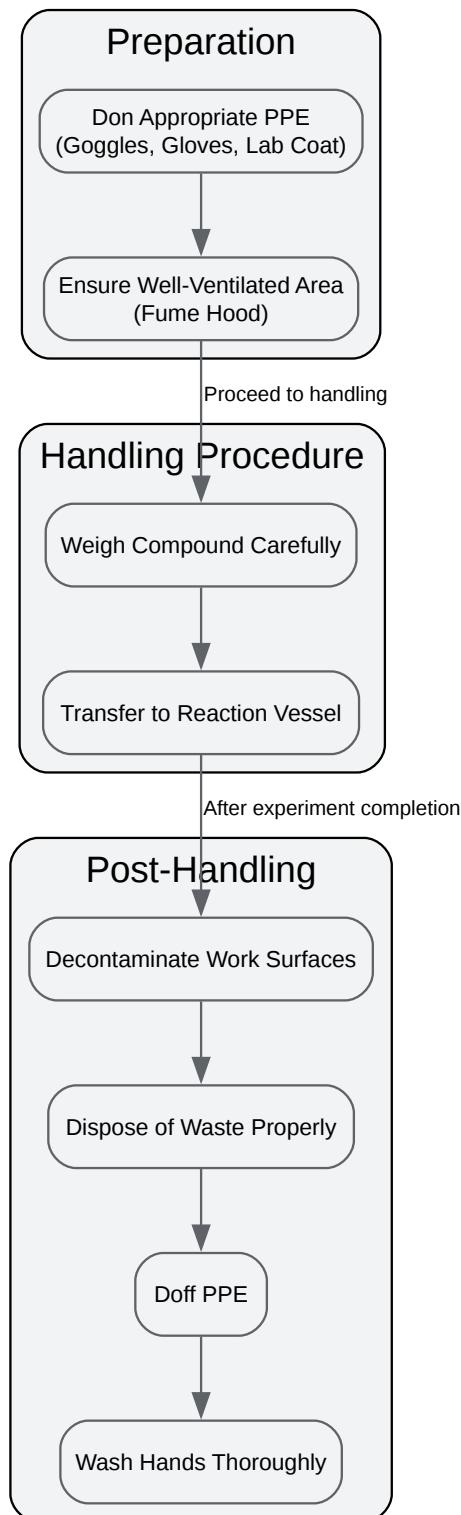
- Chemical Disposal: Collect and arrange for disposal in suitable and closed containers[1][4]. Disposal must be in accordance with all applicable federal, state, and local regulations. Consider treatment and neutralization at an approved facility, which may involve mixing with a combustible solvent and incineration[7].
- Container Disposal: Decontaminate empty containers. Do not reuse empty containers. They may still present a chemical hazard[7]. Dispose of them as hazardous waste.

- Spill Cleanup: In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Wear appropriate PPE. Contain the spill using non-combustible absorbent material (e.g., sand, earth) and collect it in a suitable container for disposal[8].

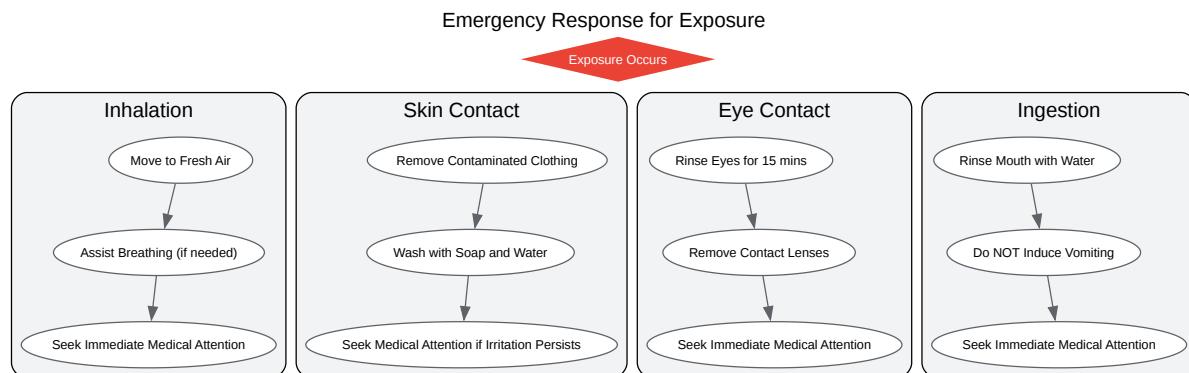
Visual Guides

To further clarify the procedural workflows, the following diagrams have been created.

Handling 2-Chloro-5-methylpyrimidine

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Caption: Experimental Workflow for Handling **2-Chloro-5-methylpyrimidine**.



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Caption: First-Aid Procedures for Exposure to **2-Chloro-5-methylpyrimidine**.

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